

Technical Guide: Physical Properties of N-Propylisoamylamine

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Compound of Interest

Compound Name: *Isoamyl-n-propyl-amine*

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Abstract

This technical guide provides a comprehensive overview of the predicted and expected physical properties of N-propylisoamylamine. Due to a lack of available experimental data for this specific secondary amine, this document outlines its theoretical properties and provides experimental data for structurally similar compounds for comparative analysis. Detailed experimental protocols for determining key physical parameters are also included to aid researchers in characterizing this and other similar molecules.

Introduction

N-propylisoamylamine, with the chemical formula $C_8H_{19}N$, is a secondary amine. Understanding the physical properties of such compounds is fundamental for their application in research and development, particularly in the fields of medicinal chemistry and material science. Properties such as boiling point, density, and solubility are critical for reaction setup, purification, formulation, and predicting bioavailability. This guide summarizes the predicted physical data for N-propylisoamylamine and provides established methodologies for their experimental determination.

Predicted Physical Properties of N-Propylisoamylamine

While specific experimental data for N-propylisoamylamine is not readily available in the current literature, its fundamental physical properties can be calculated or predicted based on its chemical structure.

Property	Predicted Value/Information
Molecular Formula	C ₁₁ H ₂₅ N
Molecular Weight	185.34 g/mol
Appearance	Expected to be a colorless liquid.
Odor	Expected to have a characteristic amine-like (fishy or ammoniacal) odor.

Physical Properties of a Comparable Secondary Amine

For contextual understanding, the experimentally determined physical properties of N-isopropylpropylamine (C₆H₁₅N), a structurally related secondary amine, are presented below.^[1] It is important to note that while N-isopropylpropylamine has a lower molecular weight, the data provides a valuable reference point.

Property	Experimental Value for N-Isopropylpropylamine
Molecular Formula	C ₆ H ₁₅ N
Molecular Weight	101.19 g/mol ^[1]
CAS Number	21968-17-2 ^[1]

Note: Specific values for boiling point, melting point, density, and solubility for N-isopropylpropylamine were not found in the provided search results.

Discussion of Expected Physical Properties

Based on the general principles of physical chemistry for amines, the following characteristics for N-propylisoamylamine can be anticipated:

- **Boiling Point:** As a secondary amine, N-propylisoamylamine can participate in intermolecular hydrogen bonding.[2][3][4][5] This results in a boiling point that is expected to be higher than that of a tertiary amine of similar molecular weight but lower than that of a primary amine or an alcohol with a comparable molecular weight.[2][3][4][5] The boiling point will be significantly higher than non-polar alkanes of similar mass due to both hydrogen bonding and dipole-dipole interactions.[4][5]
- **Solubility:** The solubility of amines in water is dependent on their ability to form hydrogen bonds with water molecules and the size of the hydrophobic alkyl groups.[3] N-propylisoamylamine, with a total of eight carbon atoms, is expected to have low solubility in water.[6] Generally, amines with more than six carbon atoms are considered insoluble or only slightly soluble in water.[6] However, it is expected to be soluble in organic solvents such as alcohols, ethers, and benzene.[3][6] The amine's basicity allows it to react with acids to form water-soluble ammonium salts.[7]
- **Density:** The density of liquid amines is typically less than that of water. It is anticipated that the density of N-propylisoamylamine would be in the range of 0.7 to 0.8 g/mL at room temperature.

Experimental Protocols

The following are detailed methodologies for the experimental determination of the key physical properties of liquid amines.

Determination of Boiling Point

The normal boiling point of a liquid amine can be determined using a variety of methods, including simple and fractional distillation, or more precise ebulliometric techniques.

Protocol: Distillation Method

- **Apparatus Setup:** Assemble a standard distillation apparatus consisting of a round-bottom flask, a heating mantle, a distillation head with a thermometer, a condenser, and a receiving flask.

- **Sample Preparation:** Place a measured volume of the amine sample into the round-bottom flask along with a few boiling chips to ensure smooth boiling.
- **Heating:** Begin to gently heat the flask.
- **Equilibrium:** Observe the temperature as the liquid begins to boil and the vapor condenses. The boiling point is the temperature at which the vapor and liquid phases are in equilibrium, observed as a stable temperature reading on the thermometer as the condensate is collected.
- **Data Recording:** Record the stable temperature as the boiling point. For high-purity substances, the boiling point should remain constant throughout the distillation.

Measurement of Density

The density of a liquid amine can be accurately measured using a pycnometer or a vibrating tube densimeter.^{[8][9][10][11][12]}

Protocol: Pycnometer Method

- **Cleaning and Drying:** Thoroughly clean and dry a pycnometer of a known volume.
- **Weighing (Empty):** Accurately weigh the empty, dry pycnometer.
- **Filling:** Fill the pycnometer with the amine sample, ensuring there are no air bubbles. The temperature of the sample should be controlled and recorded.
- **Weighing (Filled):** Weigh the pycnometer filled with the amine.
- **Calculation:** The density (ρ) is calculated using the formula: $\rho = (m_2 - m_1) / V$ where m_1 is the mass of the empty pycnometer, m_2 is the mass of the filled pycnometer, and V is the volume of the pycnometer.

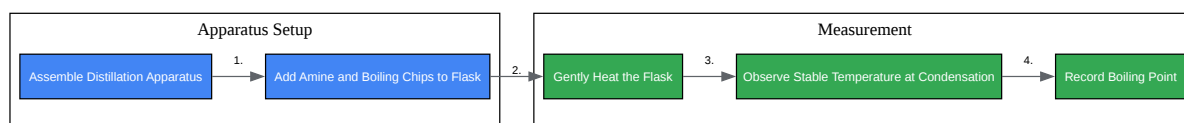
Determination of Solubility

The solubility of an amine in various solvents can be determined by the equilibrium saturation method.

Protocol: Visual Method for Qualitative Solubility

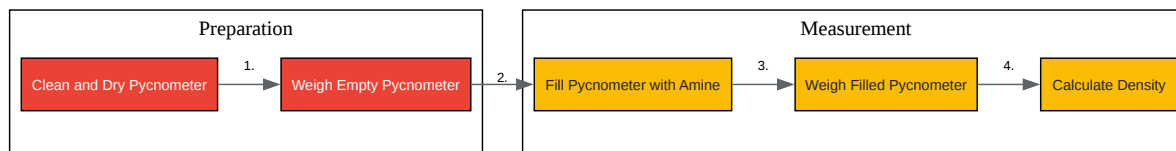
- **Sample Preparation:** In a series of labeled test tubes, add a small, measured amount of the amine (e.g., 0.1 mL).
- **Solvent Addition:** To each test tube, add a specific volume of a different solvent (e.g., 2 mL of water, ethanol, diethyl ether, etc.).^[6]
- **Mixing:** Stopper and vigorously shake each test tube for a set period to ensure thorough mixing.^[13]
- **Observation:** Allow the mixtures to settle and observe whether the amine has completely dissolved to form a single phase (soluble), if two distinct layers remain (insoluble), or if it is partially dissolved (slightly soluble).
- **Acidification for Water Solubility:** For the test tube with water, if the amine is insoluble, add a dilute acid (e.g., 5% HCl) dropwise and observe if the amine dissolves upon formation of the ammonium salt.^[7]

Mandatory Visualizations



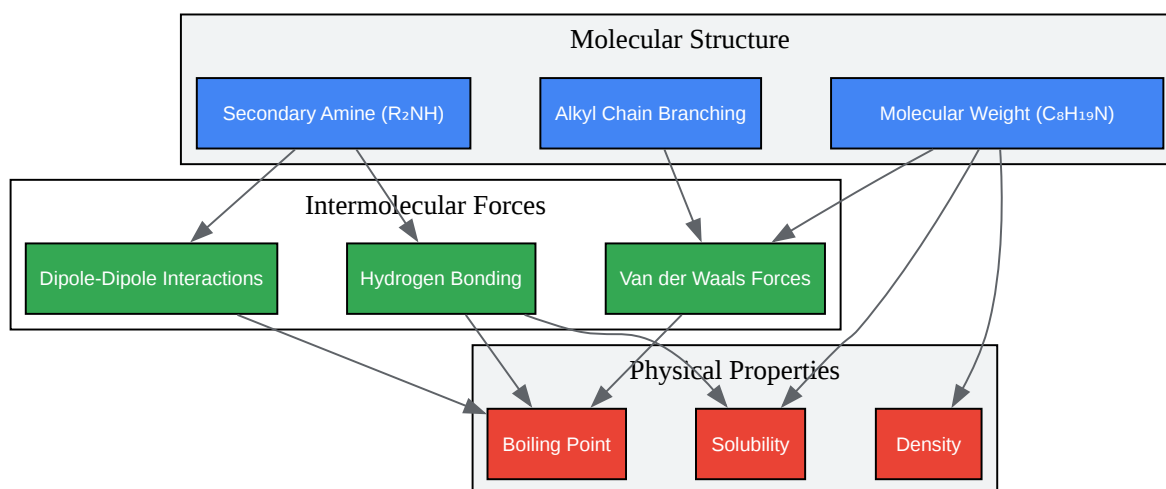
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Caption: Experimental workflow for determining the boiling point of a liquid amine.



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Caption: Experimental workflow for measuring the density of a liquid amine.



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Caption: Factors influencing the physical properties of a secondary amine.

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